

# Dihydrorhodamine 123 Whole Blood Assay: A Detailed Application Note and Protocol

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## Compound of Interest

Compound Name: Dihydrorhodamine 123

Cat. No.: B035253

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## Introduction

The **Dihydrorhodamine 123** (DHR) assay is a robust and widely utilized flow cytometry-based method for assessing the oxidative burst capacity of phagocytes, primarily neutrophils and monocytes, in whole blood. This assay is a cornerstone in the diagnosis of Chronic Granulomatous Disease (CGD), a primary immunodeficiency characterized by the inability of phagocytes to produce reactive oxygen species (ROS) to kill certain pathogens.<sup>[1][2]</sup> Beyond CGD diagnostics, the DHR assay serves as a valuable tool in drug development and immunological research to evaluate the impact of various compounds on phagocyte function.<sup>[3]</sup>

This application note provides a comprehensive overview of the DHR 123 whole blood assay, including the underlying principles, a detailed experimental protocol, and data interpretation guidelines.

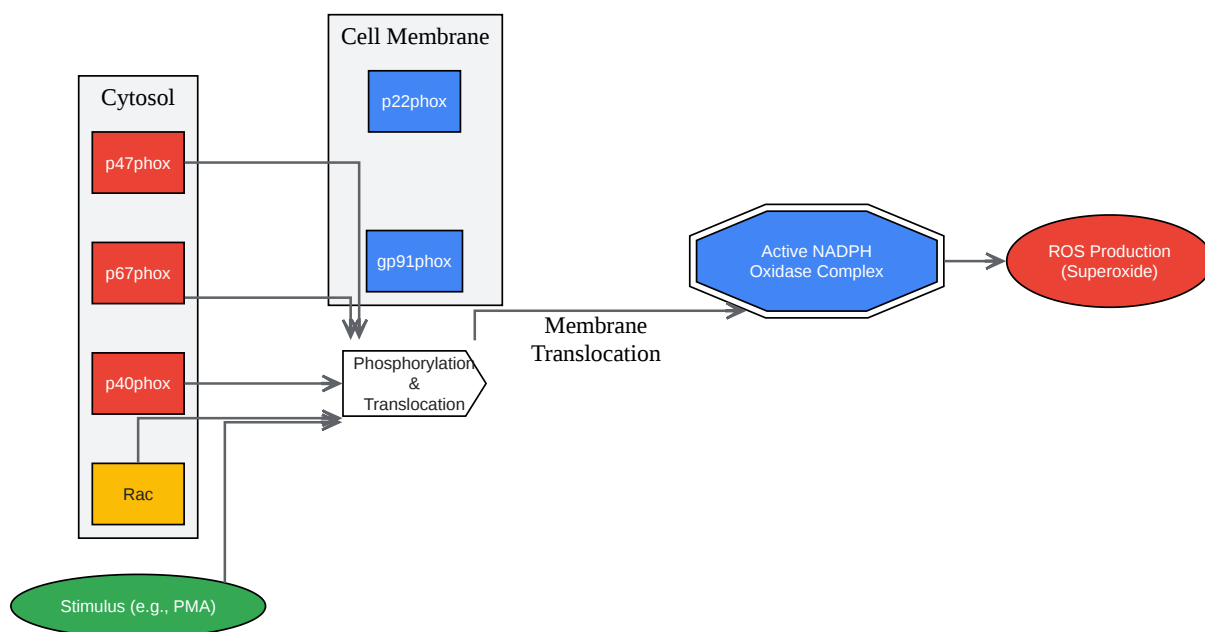
### Principle of the Assay:

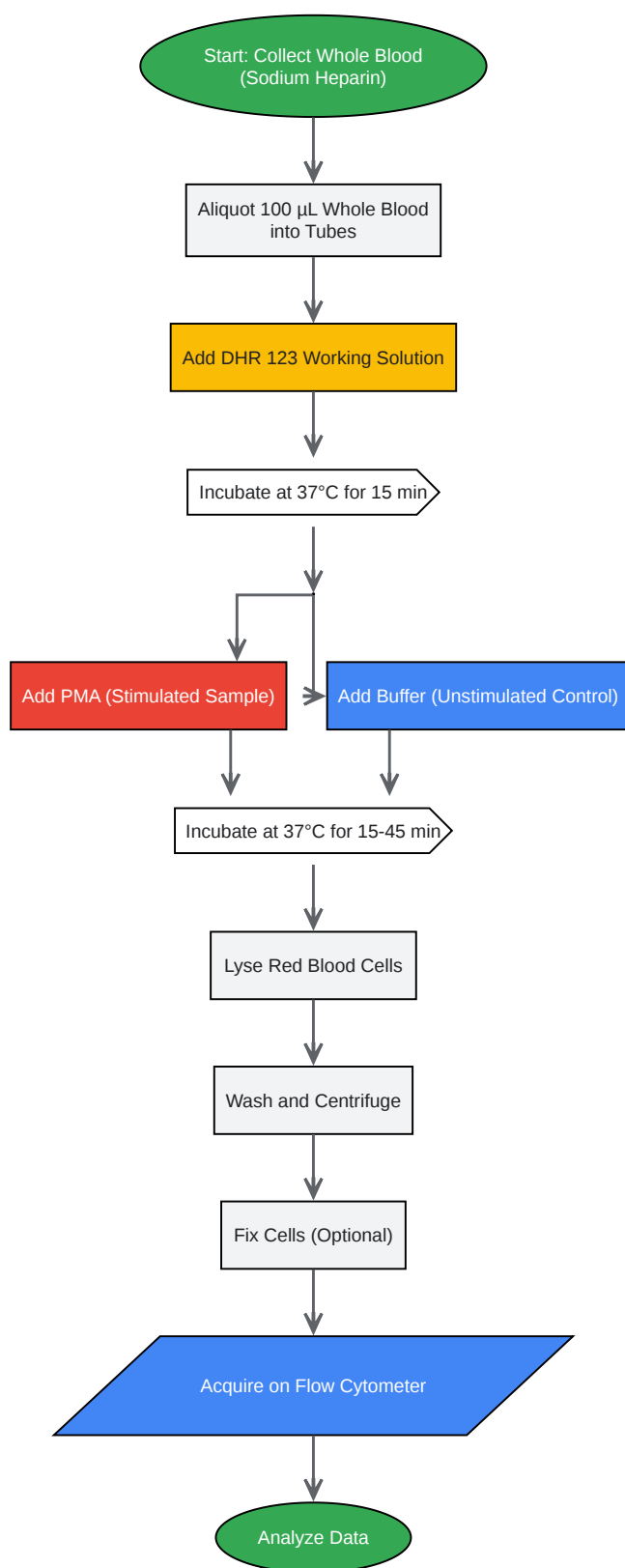
The DHR assay relies on the cell-permeable, non-fluorescent dye **Dihydrorhodamine 123**. Inside phagocytes, upon stimulation, the NADPH oxidase complex is activated, leading to the production of superoxide and subsequently hydrogen peroxide. **Dihydrorhodamine 123** is oxidized by these ROS, primarily through the action of myeloperoxidase, into the highly fluorescent compound Rhodamine 123. The intensity of the green fluorescence emitted by

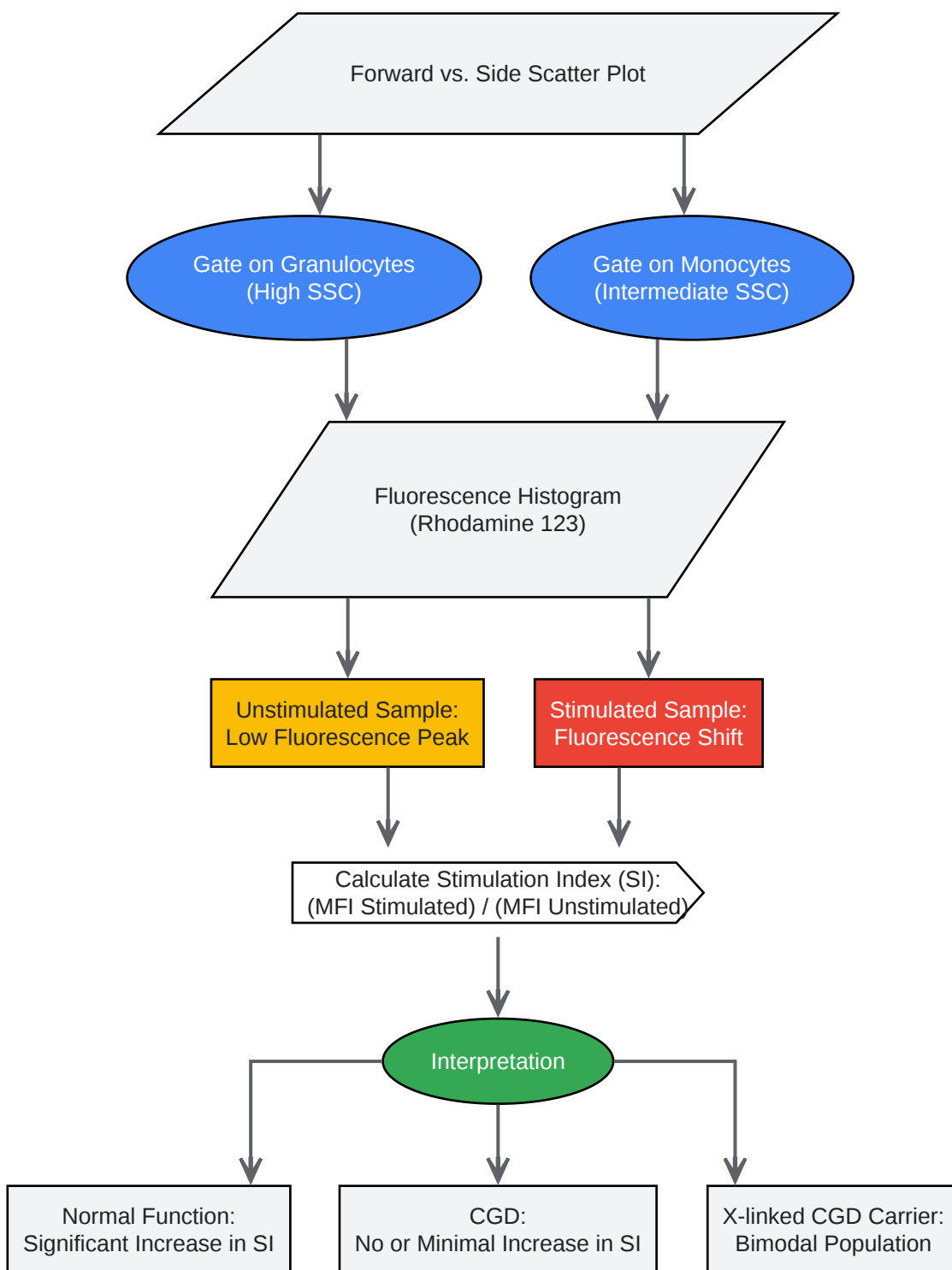
Rhodamine 123 is directly proportional to the amount of ROS produced and can be quantified on a per-cell basis using flow cytometry.

## Signaling Pathway of Neutrophil Oxidative Burst

The activation of the NADPH oxidase complex is a critical step in the oxidative burst. The following diagram illustrates the key components and their assembly upon cellular stimulation.







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## References

- 1. cytometry.org [cytometry.org]
- 2. turkishimmunology.org [turkishimmunology.org]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Dihydrorhodamine 123 Whole Blood Assay: A Detailed Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b035253#dihydrorhodamine-123-whole-blood-assay-protocol]

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